

Performance evaluation of C.I. Vat Yellow 2 in textile finishing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Vat Yellow 2

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Performance Showdown: C.I. Vat Yellow 2 in Textile Finishing

A Comparative guide to **C.I. Vat Yellow 2** and its alternatives, providing an in-depth analysis of their performance in textile applications. This report offers researchers and scientists a data-driven look at key performance indicators, supported by standardized experimental protocols.

C.I. Vat Yellow 2, an anthraquinone-based vat dye, is a well-established colorant for cellulosic fibers like cotton, prized for its good overall fastness properties. However, the diverse and demanding nature of textile finishing necessitates a careful evaluation of its performance against other available vat dyes. This guide presents a comparative analysis of **C.I. Vat Yellow 2** against C.I. Vat Yellow 4 and C.I. Vat Orange 7, focusing on critical performance metrics such as light, wash, and rubbing fastness.

Quantitative Performance Comparison

The selection of a suitable dye is contingent on the end-use requirements of the textile product. The following tables summarize the key fastness properties of **C.I. Vat Yellow 2** and its alternatives, based on internationally recognized ISO standards. A higher rating indicates superior performance.

Table 1: Fastness Properties of **C.I. Vat Yellow 2** vs. C.I. Vat Yellow 4

Performance Metric	Test Standard	C.I. Vat Yellow 2	C.I. Vat Yellow 4
Light Fastness	ISO 105-B02	3-4	5-6
Wash Fastness (Fading)	ISO 105-C06	5	3-4
Wash Fastness (Staining)	ISO 105-C06	5	4
Rubbing Fastness (Dry)	ISO 105-X12	4-5	Not Available
Rubbing Fastness (Wet)	ISO 105-X12	4-5	Not Available
Chlorine Bleach Fastness	ISO 105-N01	5	4-5
Ironing Fastness	ISO 105-X11	4	4-5
Mercerized Fastness	ISO 105-X04	4-5	5
Oxygen Bleach Fastness	ISO 105-C09	5	4-5

Note: Data for C.I. Vat Yellow 4 crocking fastness was not available in the referenced technical specifications.[\[1\]](#)

Table 2: Fastness Properties of **C.I. Vat Yellow 2** vs. C.I. Vat Orange 7

Performance Metric	Test Standard	C.I. Vat Yellow 2	C.I. Vat Orange 7
Light Fastness	ISO 105-B02	3-4	6
Wash Fastness (Fading)	ISO 105-C06	5	5
Wash Fastness (Staining)	ISO 105-C06	5	5
Ironing Fastness	ISO 105-X11	4	4
Chlorine Bleach Fastness	ISO 105-N01	5	5
Mercerized Fastness	ISO 105-X04	4-5	5
Oxygen Bleach Fastness	ISO 105-C09	5	4-5

Note: Data for C.I. Vat Orange 7 was compiled from a separate technical data sheet.[\[2\]](#)

Experimental Protocols

To ensure reproducibility and accurate comparison, the following standardized methodologies should be employed for evaluating the performance of vat dyes.

Vat Dyeing Protocol for Cotton Fabric

This protocol outlines the general procedure for applying vat dyes to cotton fabric. Specific parameters may need to be adjusted based on the dye's classification (e.g., IN, IW, IK).[\[3\]](#)[\[4\]](#)

- Preparation of the Dyebath:
 - Weigh the required amount of vat dye.
 - Create a paste of the dye with a small amount of a dispersing agent and warm water.
 - In the main dyebath, add a wetting agent, sequestering agent, and the required amount of water.[\[5\]](#)

- Add the dye paste to the dyebath.
- Vatting (Reduction):
 - Heat the dyebath to the temperature specified for the dye class (e.g., 50-60°C for IN class).
 - Add the required amount of sodium hydroxide (caustic soda) and sodium hydrosulfite (reducing agent).
 - Maintain this temperature for 10-20 minutes to allow for the complete reduction of the dye to its soluble leuco form.
- Dyeing:
 - Introduce the pre-wetted cotton fabric into the dyebath.
 - Raise the temperature to the dyeing temperature (e.g., 60°C for IN class) and maintain for 45-60 minutes.
 - During this time, common salt (sodium chloride) or Glauber's salt (sodium sulfate) can be added in portions to aid exhaustion.
- Oxidation:
 - After dyeing, remove the fabric from the dyebath and squeeze out the excess liquor.
 - Expose the fabric to air for 10-20 minutes to allow for oxidation.
 - Alternatively, for a more controlled oxidation, treat the fabric in a separate bath with an oxidizing agent such as hydrogen peroxide or sodium perborate at a controlled temperature and pH.
- Soaping (After-treatment):
 - To remove unfixed dye and improve fastness, treat the dyed fabric in a bath containing a detergent (e.g., 1-2 g/L) and soda ash (e.g., 1-2 g/L) at or near boiling for 10-15 minutes.

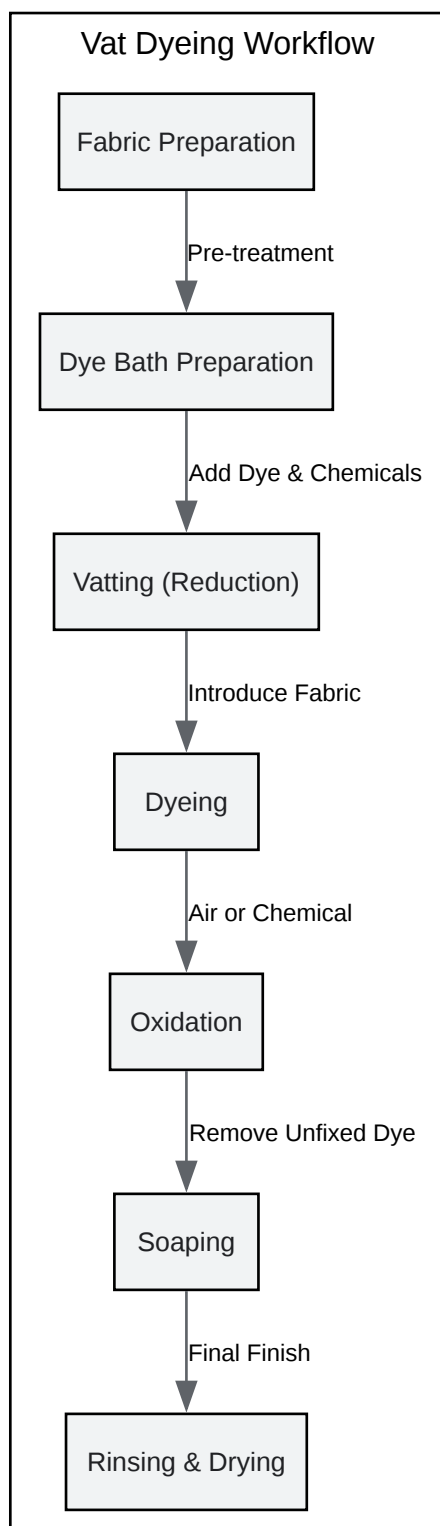
- Rinse the fabric thoroughly with hot and then cold water.
- Dry the fabric.

Key Performance Evaluation Methods

- **Color Fastness to Washing (ISO 105-C06):** This test evaluates the resistance of the color to domestic and commercial laundering. A specimen of the dyed fabric, in contact with a multi-fiber adjacent fabric, is laundered in a soap solution under specified conditions of temperature, time, and mechanical agitation. The change in color of the specimen and the degree of staining on the adjacent fabric are assessed using grey scales.
- **Color Fastness to Rubbing (ISO 105-X12):** This test determines the resistance of the color to rubbing off and staining other materials. A colored test specimen is rubbed with a dry and a wet white cotton cloth under specified conditions. The amount of color transferred to the white cloths is assessed using the grey scale for staining.
- **Color Fastness to Light (ISO 105-B02):** This method measures the resistance of the dye to the action of an artificial light source that simulates natural daylight (Xenon arc lamp). The test specimen is exposed to the light for a specified period, and the change in color is assessed by comparing the exposed and unexposed portions of the fabric with the Blue Wool standards.

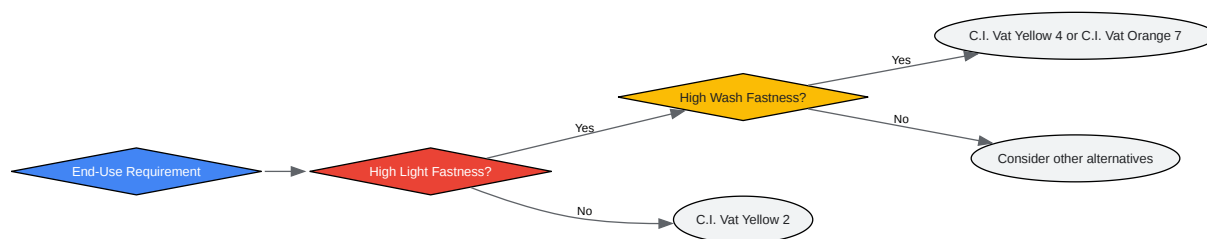
Visualizing the Process and Logic

To better understand the experimental workflow and the decision-making process in dye selection, the following diagrams have been generated using Graphviz.



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Vat Dyeing Experimental Workflow



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Vat Dye Selection Logic

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- To cite this document: BenchChem. [Performance evaluation of C.I. Vat Yellow 2 in textile finishing]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1669114#performance-evaluation-of-c-i-vat-yellow-2-in-textile-finishing\]](https://www.benchchem.com/product/b1669114#performance-evaluation-of-c-i-vat-yellow-2-in-textile-finishing)

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